

How to handle and store acetyl iodide safely

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Compound of Interest

Compound Name: Acetyl iodide

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Acetyl iodide: Technical Support Center

This guide provides essential safety information, troubleshooting advice, and handling protocols for **acetyl iodide** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **acetyl iodide** and what are its primary hazards?

Acetyl iodide (CH_3COI) is a colorless, fuming liquid with a pungent odor that is highly reactive and used in organic synthesis.^{[1][2][3]} It is classified as a corrosive and combustible material.^{[4][5]} The primary hazards include:

- **Corrosivity:** It can cause severe burns to the skin and eyes upon contact.^{[1][2][4]}
- **Toxicity:** Inhalation of its vapors can irritate the lungs, potentially leading to a build-up of fluid in the lungs (pulmonary edema), which is a medical emergency.^{[1][2][4][5]}
- **Reactivity with Water:** It reacts violently and exothermically with water or moisture to produce toxic and corrosive hydrogen iodide gas.^{[1][2][4]}
- **Flammability:** While it may not ignite readily, it is considered a combustible material.^{[4][5]}

Q2: What are the proper storage conditions for **acetyl iodide**?

Proper storage is crucial to maintain the stability and safety of **acetyl iodide**. Key storage recommendations include:

- Containers: Keep containers tightly closed and in their original packaging.[\[6\]](#)[\[7\]](#)
- Environment: Store in a cool, dry, and well-ventilated area.[\[3\]](#)[\[6\]](#)[\[7\]](#) Some sources recommend storage at room temperature, while others suggest a cool and dark place below 15°C.[\[6\]](#)
- Inert Atmosphere: For long-term stability, it should be stored under an inert gas.[\[8\]](#)
- Avoidances: Protect from moisture, direct sunlight, and heat sources.[\[3\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#) It is also sensitive to light.[\[9\]](#)

Q3: What personal protective equipment (PPE) is required when handling **acetyl iodide**?

Due to its corrosive and toxic nature, a comprehensive set of PPE is mandatory:

- Eye and Face Protection: Wear indirect-vent, impact and splash-resistant goggles along with a face shield.[\[1\]](#)[\[6\]](#) Contact lenses should not be worn.[\[1\]](#)
- Hand Protection: Wear gloves made of a material that cannot be permeated or degraded by **acetyl iodide**. Silver Shield®/4-H® gloves are recommended.[\[1\]](#)
- Body Protection: Wear protective clothing, such as a lab coat or a chemical-resistant suit (e.g., DuPont Tychem®), to prevent skin contact.[\[1\]](#)[\[6\]](#)
- Respiratory Protection: Use a NIOSH-approved supplied-air respirator with a full facepiece, especially where the potential for overexposure exists.[\[1\]](#)[\[6\]](#)

Q4: What materials are incompatible with **acetyl iodide**?

Acetyl iodide can react vigorously or explosively with several substances:

- Water and Moisture: Reacts to release toxic and corrosive hydrogen iodide.[\[1\]](#)[\[4\]](#)
- Alcohols: Decomposes exothermically in alcohol.[\[4\]](#)
- Strong Bases: Reacts vigorously with strong bases like sodium hydroxide and potassium hydroxide, generating heat.[\[1\]](#)[\[10\]](#)

- Ethers: Can react explosively with diisopropyl ether and other ethers in the presence of trace metal salts.[\[1\]](#)[\[4\]](#)
- Strong Oxidizing Agents: Incompatible with strong oxidizing agents.[\[6\]](#)
- Metals: It is corrosive to metals.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Q5: How does **acetyl iodide** decompose and what are the hazardous byproducts?

Acetyl iodide decomposes on contact with water, moisture, or heat.[\[2\]](#)[\[4\]](#)[\[11\]](#) The primary hazardous decomposition products are:

- Hydrogen Iodide (HI): A toxic and corrosive gas formed upon reaction with water or moisture.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Iodine Vapor and other Iodides: Produced in a fire.[\[1\]](#)[\[10\]](#)
- Carbon Oxides: Can be produced during a fire.[\[6\]](#)

Q6: What should I do in case of an **acetyl iodide** spill?

In the event of a spill, follow these steps:

- Evacuate and Secure: Immediately evacuate personnel from the area and control entry.[\[1\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition.[\[1\]](#)[\[12\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[1\]](#)
- Containment: For minor spills, contain and absorb the spill with inert materials like sand, earth, or vermiculite.[\[7\]](#) Do not use water.[\[1\]](#)[\[10\]](#)
- Neutralization: Neutralize the spilled material with crushed limestone, soda ash, or lime.[\[1\]](#)[\[10\]](#)
- Cleanup: Use non-sparking tools to collect the absorbed material and place it in a suitable, labeled container for waste disposal.[\[7\]](#)[\[13\]](#)

Q7: What is the proper first aid response to **acetyl iodide** exposure?

Immediate medical attention is crucial after any exposure to **acetyl iodide**.

- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if it can be done safely. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Skin Contact: Quickly remove all contaminated clothing. Immediately wash the affected skin with large amounts of soap and water. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Inhalation: Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Ingestion: Do not induce vomiting. Clean the mouth with water. Seek immediate medical attention.[\[6\]](#)

Q8: How should I dispose of **acetyl iodide** waste?

Acetyl iodide and materials contaminated with it should be treated as hazardous waste.[\[1\]](#)

- Place waste in a properly labeled, sealed container.[\[7\]](#)
- Dispose of the waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific guidance.

Troubleshooting Guides

Scenario 1: I noticed the **acetyl iodide** in my bottle has turned brown. Is it still usable?

A brown color indicates decomposition, likely due to exposure to air or moisture, which liberates free iodine.[\[1\]](#) This decomposition compromises the purity of the reagent. For syntheses requiring high purity, it is recommended to use fresh, colorless **acetyl iodide**. The decomposed material may still be suitable for some applications, but the presence of impurities like hydrogen iodide could interfere with your reaction.

Scenario 2: I can smell a pungent odor near the storage area. What should I do?

A pungent odor suggests a possible leak or spill.^[1]^[2]

- Do not enter the area without appropriate respiratory protection.
- If the odor is strong, evacuate the immediate vicinity and inform your lab supervisor or safety officer.
- Ensure the area is well-ventilated.
- Wearing full PPE, carefully inspect the storage containers and surrounding area for any signs of a leak or spill.
- If a leak is found, handle it as a spill and decontaminate the area as described in the FAQ section.

Scenario 3: A small amount of **acetyl iodide** spilled on the lab bench. How do I clean it up?

For a small spill:

- Ensure you are wearing the appropriate PPE, including respiratory protection, gloves, and eye/face protection.
- Contain the spill with an inert absorbent material like sand or vermiculite.^[7]
- Neutralize the spill with a suitable agent like crushed limestone or soda ash.^[1]^[10]
- Carefully collect the contained material using non-sparking tools and place it in a labeled container for hazardous waste disposal.^[7]
- Wipe the area clean and ensure it is well-ventilated.

Scenario 4: My experiment involving **acetyl iodide** is generating unexpected fumes. What is the immediate course of action?

Unexpected fumes can indicate a runaway reaction or decomposition.

- If it is safe to do so, stop the reaction by removing the heat source or quenching the reaction with a suitable non-reactive solvent.

- If the reaction cannot be controlled, evacuate the immediate area and activate the emergency alarm.
- Ensure the fume hood is functioning correctly.
- Inform your supervisor and the safety officer immediately.
- Do not re-enter the area until it has been deemed safe by qualified personnel.

Quantitative Data

Property	Value	Source
Molecular Formula	C ₂ H ₃ IO	[2][14]
Molecular Weight	169.95 g/mol	[2][14]
Appearance	Colorless, fuming liquid; turns brown on exposure to air.	[1][2][5]
Boiling Point	105-109 °C	[10][14]
Density	2.070 g/cm ³	[14]
Vapor Pressure	32.4 mmHg	[5]
UN Number	1898	[6]
Hazard Class	8 (Corrosive)	[1][6]
Packing Group	II	[6]

Experimental Protocols

Protocol: Safe Handling of **Acetyl Iodide** in a Laboratory Setting

- Preparation and Precautionary Measures:
 - Before starting any work, ensure you are fully trained on the hazards and safe handling procedures for **acetyl iodide**.[\[1\]](#)
 - Work in a well-ventilated chemical fume hood.

- Ensure that an eyewash station and safety shower are readily accessible.^[9]
- Remove all incompatible materials from the work area.
- Have spill cleanup materials and neutralizing agents readily available.
- Personal Protective Equipment (PPE):
 - Don the required PPE: a face shield and chemical splash goggles, chemical-resistant gloves (Silver Shield®/4-H® recommended), and a chemical-resistant lab coat or suit.^[1]
 - Use a NIOSH-approved respirator if there is a risk of inhalation.^{[1][6]}
- Handling and Dispensing:
 - Ground and bond containers and receiving equipment to prevent static discharge.^[7]
 - Use only non-sparking tools.^[7]
 - When transferring, do so slowly and carefully to avoid splashing.
 - Keep the container tightly sealed when not in use.^{[6][7]}
 - If a reaction with water is possible, always add **acetyl iodide** to the other reagent slowly and in a controlled manner. Never add water to **acetyl iodide**.^[7]
- Post-Handling and Cleanup:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.^[7]
 - Decontaminate any equipment that has come into contact with **acetyl iodide**.
 - Properly label and store any unused **acetyl iodide** according to the storage guidelines.
 - Dispose of all waste, including empty containers and contaminated materials, as hazardous waste.

Visualizations



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Caption: Workflow for the safe handling of **acetyl iodide** from receipt to disposal.

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